

Personal protective equipment for handling 2-Bromo-4-butanolide

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Compound of Interest

Compound Name: 2-Bromo-4-butanolide

Cat. No.: B017668

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Essential Safety and Handling Guide for 2-Bromo-4-butanolide

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Bromo-4-butanolide** (CAS No. 5061-21-2). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-4-butanolide is classified as a substance that causes skin, eye, and respiratory irritation. It is imperative to use appropriate personal protective equipment (PPE) to prevent exposure.

Summary of Required Personal Protective Equipment

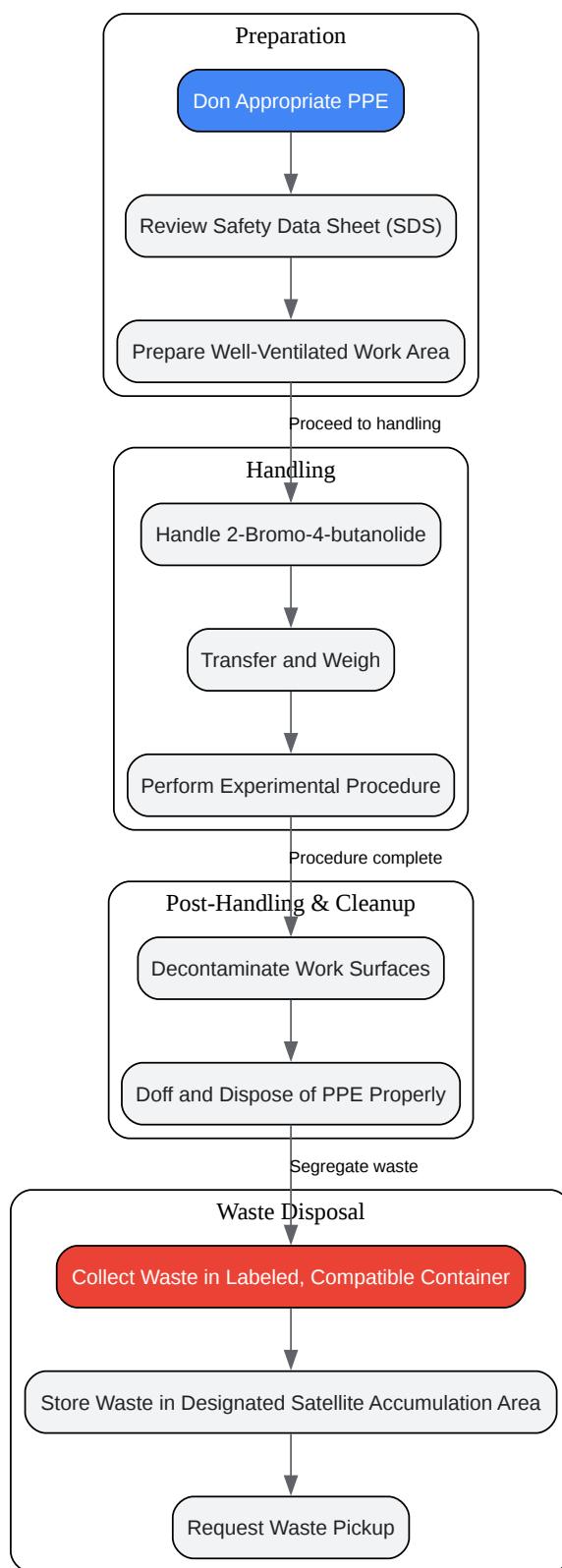
PPE Category	Minimum Requirement	Recommended Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or Neoprene gloves. For extended contact, consider Butyl rubber gloves. [1] [2] [3] [4] [5]
Eye Protection	Chemical safety goggles	Snug-fitting goggles providing a complete seal around the eyes. A face shield should be worn in addition to goggles when there is a splash hazard.
Skin and Body Protection	Laboratory coat	A standard laboratory coat should be worn. For operations with a higher risk of splashes, a chemically resistant apron over the lab coat is recommended.
Respiratory Protection	Use in a well-ventilated area	For operations that may generate vapors or aerosols, such as heating or creating solutions, a respirator is required. [6] See the table below for specific recommendations.

Respiratory Protection Guidelines

Condition	Respirator Type	Assigned Protection Factor (APF)
Handling small quantities in a certified chemical fume hood	Not typically required	N/A
Potential for aerosol/vapor generation (e.g., heating, sonicating)	Air-purifying respirator with organic vapor cartridges	10 (Half-mask) or 50 (Full-face) ^{[7][8]}
Spill cleanup	Air-purifying respirator with organic vapor cartridges and P95 particulate filters	10 (Half-mask) or 50 (Full-face) ^{[9][10]}
Unknown concentrations or emergency situations	Supplied-Air Respirator (SAR) or Self-Contained Breathing Apparatus (SCBA)	>50

Operational Plan for Safe Handling

A systematic approach is crucial when working with **2-Bromo-4-butanolide**. The following workflow outlines the key steps from preparation to disposal.

[Click to download full resolution via product page](#)**Caption:** Workflow for Safe Handling of **2-Bromo-4-butanolide**

Disposal Plan

As a halogenated organic compound, **2-Bromo-4-butanolide** and any materials contaminated with it must be disposed of as hazardous waste.[\[11\]](#)[\[12\]](#) Improper disposal, such as pouring down the drain, is prohibited.

Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect all liquid waste containing **2-Bromo-4-butanolide** in a designated, leak-proof, and chemically compatible container. The container should be clearly labeled "Hazardous Waste: Halogenated Organic Compounds" and list **2-Bromo-4-butanolide** as a constituent.[\[13\]](#)
 - Solid waste, such as contaminated gloves, paper towels, and pipette tips, should be collected in a separate, clearly labeled, sealed plastic bag or container.
- Waste Storage:
 - Keep waste containers tightly closed except when adding waste.
 - Store waste containers in a designated and properly segregated satellite accumulation area within the laboratory.
 - Ensure that incompatible waste streams are not stored together. **2-Bromo-4-butanolide** is incompatible with strong bases and reducing agents.[\[14\]](#)
- Waste Pickup:
 - Once the waste container is full or is no longer being added to, arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
 - Complete all necessary waste pickup forms as required by your institution.

Emergency Procedures

Spill Response:

- Small Spills (manageable by trained lab personnel):
 - Evacuate non-essential personnel from the immediate area.
 - Wear the appropriate PPE, including respiratory protection.
 - Contain the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
 - Carefully collect the absorbed material into a designated hazardous waste container.
 - Clean the spill area with soap and water, and collect the cleaning materials as hazardous waste.
- Large Spills:
 - Evacuate the laboratory immediately and alert others in the vicinity.
 - If safe to do so, close the laboratory doors to contain vapors.
 - Contact your institution's emergency response team or EHS.[\[11\]](#)

Exposure Response:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[14\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

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